

Application Notes and Protocols: Calcium Disodium EDTA in Complexometric Titrations

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Compound of Interest

Compound Name: *Ca(II)-EDTA disodium dihydrate*

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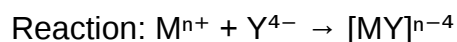
This document provides a detailed overview of the principles and applications of calcium disodium EDTA (CaNa_2EDTA) in complexometric titrations for the quantitative determination of metal ions. It includes experimental protocols, data presentation tables, and diagrams to illustrate the underlying concepts and workflows.

Introduction to Complexometric Titrations with EDTA

Ethylenediaminetetraacetic acid (EDTA) is a hexadentate ligand, meaning it has six sites (four carboxyl groups and two amino groups) that can donate electron pairs to form coordinate covalent bonds with metal ions.^{[1][2][3][4]} This property makes EDTA an exceptionally versatile and widely used titrant in analytical chemistry for the determination of various metal ions.^{[5][6]} The disodium salt of EDTA is commonly used due to its higher solubility in water compared to the acidic form.^{[7][8]}

In a complexometric titration, a solution containing a metal ion is titrated with a solution of a complexing agent, in this case, EDTA. The reaction forms a stable, water-soluble metal-EDTA

complex.[1] The stoichiometry of the reaction between a metal ion (M^{n+}) and EDTA (represented as Y^{4-}) is almost always 1:1, regardless of the charge on the metal ion.[5][7]



The stability of the metal-EDTA complex is pH-dependent.[4][5][9] Therefore, titrations are typically carried out in buffered solutions to maintain a constant pH.[3][5][7] The choice of pH is critical to ensure the quantitative formation of the metal-EDTA complex and to prevent the precipitation of metal hydroxides.[10]

Calcium disodium EDTA is particularly useful in specific applications where the direct use of disodium EDTA might be problematic, such as in displacement titrations.

Types of Complexometric Titrations with EDTA

There are several types of complexometric titrations, each suited for different analytical challenges:

- **Direct Titration:** The metal ion solution is directly titrated with a standard EDTA solution. This is the most common and straightforward method.[10]
- **Back Titration:** An excess, known amount of standard EDTA solution is added to the metal ion solution. The unreacted EDTA is then back-titrated with a standard solution of a second metal ion. This method is useful for metal ions that react slowly with EDTA or for those that precipitate at the required pH.[10][11][12]
- **Displacement or Substitution Titration:** This method is used for metal ions that do not have a suitable indicator or form a more stable complex with EDTA than another metal. A known amount of a less stable metal-EDTA complex (like Mg-EDTA) is added to the analyte solution. The analyte metal ion displaces the magnesium, and the liberated magnesium is then titrated with a standard EDTA solution.[3][10]
- **Alkalimetric Titration:** The formation of a metal-EDTA complex releases hydrogen ions. These liberated protons can be titrated with a standard base solution.[2][10]

Quantitative Data: Stability of Metal-EDTA Complexes

The feasibility and accuracy of an EDTA titration depend heavily on the stability of the metal-EDTA complex, which is quantified by the formation constant (K_f) or stability constant. A higher K_f value indicates a more stable complex. The pH of the solution significantly influences the effective stability of the complex, leading to the concept of the conditional stability constant (K'_f).

Metal Ion	Log K_f	Optimal pH for Titration
Ca^{2+}	10.7	> 8
Mg^{2+}	8.7	~ 10
Zn^{2+}	16.5	4 - 10
Fe^{3+}	25.1	1 - 3
Al^{3+}	16.1	~ 5
Cu^{2+}	18.8	4 - 10
Pb^{2+}	18.0	4 - 10
Ni^{2+}	18.6	4 - 10

Note: The optimal pH can vary depending on the specific conditions and indicators used. The stability constants are generally reported at 20-25°C and an ionic strength of 0.1 M.[\[13\]](#)

Experimental Protocols

Objective: To accurately determine the concentration of the prepared EDTA solution.

Materials:

- Calcium carbonate (CaCO_3), primary standard grade
- Hydrochloric acid (HCl), 6 M

- Sodium hydroxide (NaOH), 6 M
- Ammonia/ammonium chloride buffer (pH 10)
- Eriochrome Black T or Calmagite indicator
- Disodium EDTA solution (approx. 0.01 M)
- Distilled or deionized water

Procedure:

- Accurately weigh about 0.25 g of primary standard CaCO_3 and transfer it to a 250 mL beaker.[8]
- Carefully add 6 M HCl dropwise until the CaCO_3 is completely dissolved, avoiding loss of solution due to effervescence.
- Gently boil the solution for a few minutes to expel dissolved CO_2 . [7]
- Cool the solution and quantitatively transfer it to a 250 mL volumetric flask. Dilute to the mark with distilled water and mix thoroughly.
- Pipette a 25.00 mL aliquot of the standard calcium solution into a 250 mL Erlenmeyer flask.
- Add 15 mL of the ammonia/ammonium chloride buffer (pH 10).[7]
- Add a few drops of the indicator (e.g., Calmagite or Eriochrome Black T). The solution should turn a wine-red color.[7]
- Titrate with the EDTA solution from a burette until the color changes from wine-red to a distinct sky blue.[7]
- Repeat the titration at least two more times to obtain concordant results (within $\pm 1\%$). [7]
- Calculate the molarity of the EDTA solution.

Objective: To determine the concentration of zinc ions in a solution.

Materials:

- Standardized EDTA solution (from Protocol 1)
- Zinc ion solution (unknown concentration)
- Acetate buffer (pH 5.5) or Ammonia buffer (pH 10)
- Xylenol Orange or Eriochrome Black T indicator
- Distilled or deionized water

Procedure:

- Pipette a 25.00 mL aliquot of the zinc solution into a 250 mL Erlenmeyer flask.
- Dilute with approximately 75 mL of distilled water.
- Add 10 mL of the appropriate buffer solution (e.g., acetate buffer for Xylenol Orange indicator or ammonia buffer for Eriochrome Black T).[\[14\]](#)[\[15\]](#)
- Add a few drops of the selected indicator. With Xylenol Orange at pH 5.5, the solution will be red; with Eriochrome Black T at pH 10, it will be wine-red.[\[15\]](#)
- Titrate with the standardized EDTA solution until the color changes to yellow (for Xylenol Orange) or sky blue (for Eriochrome Black T).[\[15\]](#)
- Record the volume of EDTA used and repeat the titration for reproducibility.
- Calculate the concentration of the zinc solution.

Objective: To determine the concentration of aluminum ions, which react slowly with EDTA at room temperature.[\[16\]](#)[\[17\]](#)

Materials:

- Standardized EDTA solution (from Protocol 1)
- Standardized Zinc sulfate (ZnSO_4) solution (of similar concentration to the EDTA solution)

- Aluminum ion solution (unknown concentration)
- Acetate buffer (pH 5.0) or Ammonia buffer (pH 10)
- Eriochrome Black T indicator
- Distilled or deionized water

Procedure:

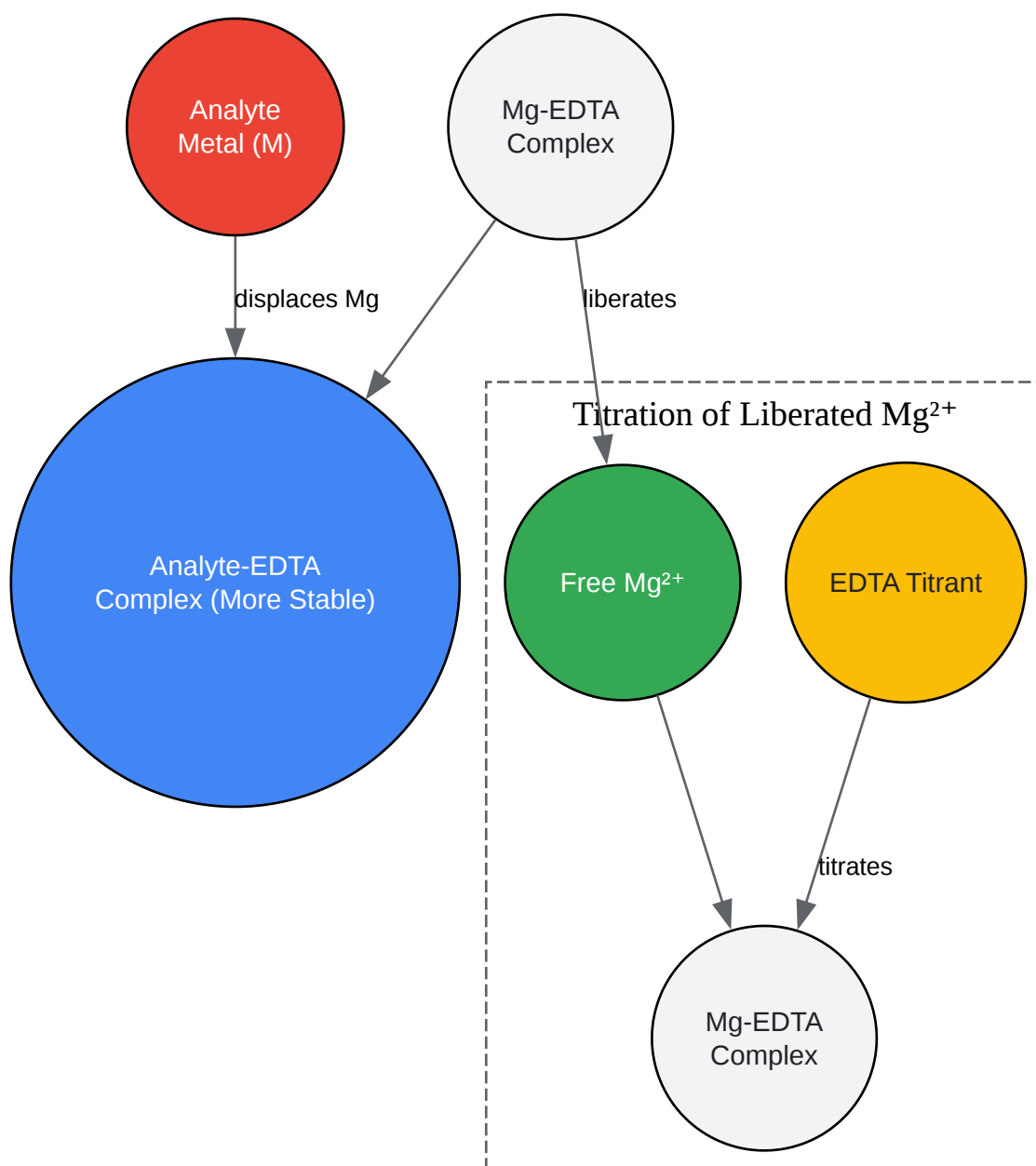
- Pipette a 25.00 mL aliquot of the aluminum solution into a 250 mL Erlenmeyer flask.
- Add a known excess volume of the standardized EDTA solution (e.g., 50.00 mL).
- Add 20 mL of the appropriate buffer.[\[16\]](#)
- Gently boil the solution for a few minutes to ensure complete complexation of Al^{3+} with EDTA.[\[16\]](#)[\[17\]](#)
- Cool the solution to room temperature.
- Add a few drops of Eriochrome Black T indicator.
- Titrate the excess, unreacted EDTA with the standard ZnSO_4 solution until the color changes from blue to wine-red.[\[17\]](#)
- Record the volume of ZnSO_4 solution used.
- Calculate the amount of EDTA that reacted with the aluminum and subsequently the concentration of the aluminum solution.

Visualizations



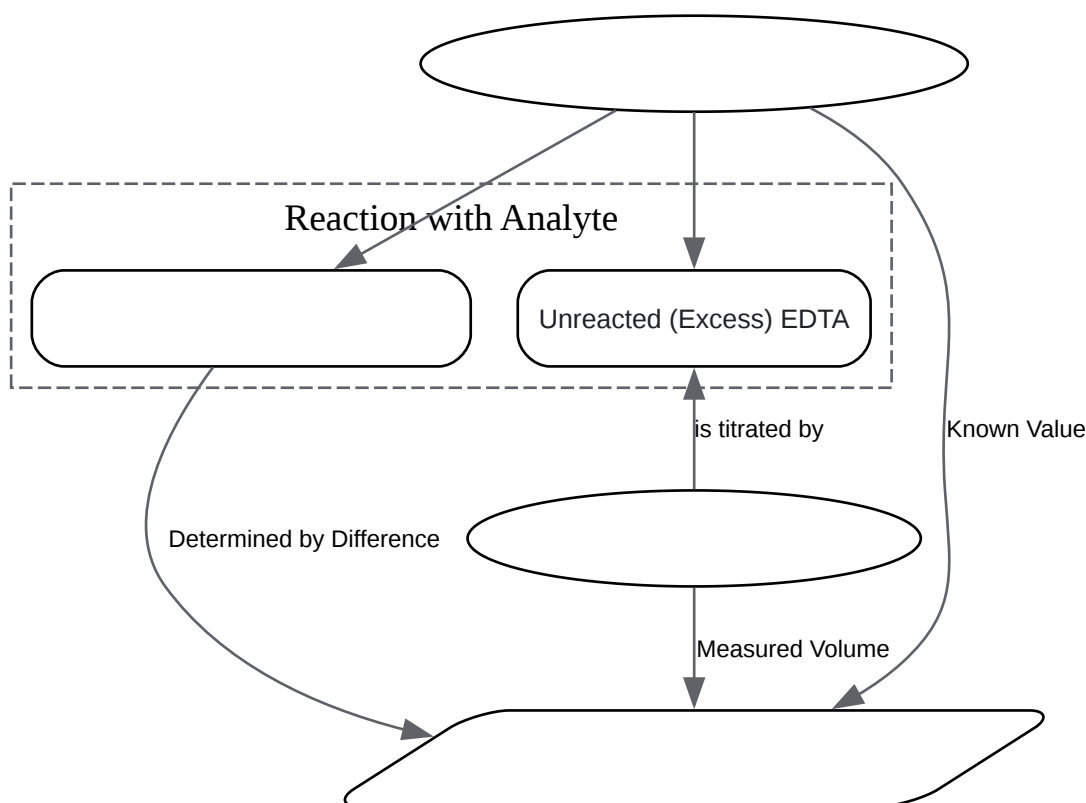
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Caption: Workflow for a direct complexometric titration.



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Caption: Principle of displacement titration with Ca-EDTA or Mg-EDTA.



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Caption: Logical flow for calculating results in a back titration.

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